

Proper Disposal of 3,4,5-Trimethoxyaniline: A Safety and Compliance Guide

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Compound of Interest

Compound Name: 3,4,5-Trimethoxyaniline

Cat. No.: B125895

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For researchers and professionals in drug development, the safe handling and disposal of chemical compounds are critical. This guide outlines the proper procedures for the disposal of **3,4,5-Trimethoxyaniline**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

I. Understanding the Hazards

3,4,5-Trimethoxyaniline is a chemical compound that requires careful handling. It is classified with the following hazards:

- Skin Irritation: Causes skin irritation.[1][2]
- Serious Eye Irritation: Causes serious eye irritation.[1]
- Respiratory Irritation: May cause respiratory irritation.[2]

Key Safety and Hazard Information:

Property	Information
CAS Number	24313-88-0[1][3]
EC Number	246-154-4[1][3]
UN Number	UN2811[1]
Hazard Class	6.1 (Toxic substances)[4]
Packing Group	II[4]
GHS Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning[1]
Hazard Statements	H315: Causes skin irritation[1][2]. H319: Causes serious eye irritation[1]. H335: May cause respiratory irritation.[2]
Incompatible Materials	Strong oxidizing agents, acid anhydrides, acid chlorides, chloroformates.[1][2]

II. Personal Protective Equipment (PPE) and Handling

To minimize exposure and ensure safety, the following PPE and handling procedures are mandatory when working with **3,4,5-Trimethoxyaniline**:

- Ventilation: Always handle this chemical in a properly functioning certified laboratory chemical fume hood.[5]
- Gloves: Wear appropriate protective gloves. Nitrile gloves are NOT recommended for aniline compounds; butyl, neoprene, Polyvinyl alcohol (PVA), or Viton gloves are more suitable.[1][5]
- Eye Protection: Chemical splash goggles are required.[1][5]
- Clothing: A fully-buttoned lab coat should be worn.[5]

- Respiratory Protection: If there is a risk of dust or aerosol generation, use a dust mask (e.g., N95) or other appropriate respiratory protection.[6]
- Hygiene: Wash hands and face thoroughly after handling.[1] Do not eat, drink, or smoke in the designated work area.[2]

III. Spill and Exposure Procedures

In the event of a spill or accidental exposure, follow these immediate steps:

- Small Spills: If you are trained and it can be cleaned up in under 10 minutes, absorb the spill with an inert, dry material.[5] Sweep up the material, taking care to avoid creating dust, and place it in a suitable, closed container for disposal.[1][3]
- Large Spills: Evacuate the area, secure it, and contact your institution's Environmental Health & Safety (EH&S) department.[5]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes and seek medical attention.[1] Remove contaminated clothing and wash it before reuse.[1]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station and seek medical attention.[1][5]
- Inhalation: Move the affected person to fresh air. If they feel unwell, seek medical advice.[1]
- Ingestion: Rinse the mouth and call a poison center or doctor immediately. Do not induce vomiting.[1][2]

IV. Disposal Procedures

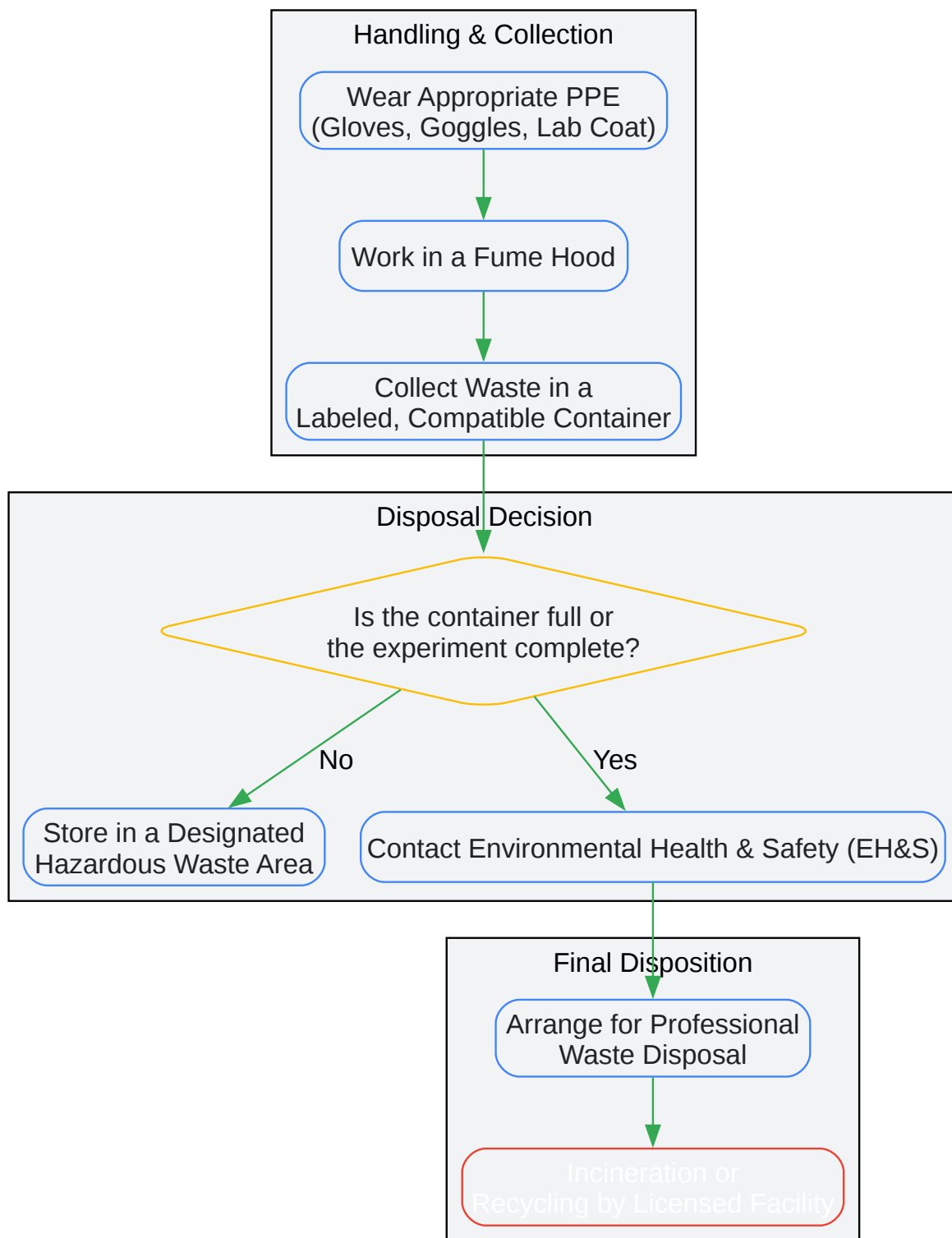
Proper disposal of **3,4,5-Trimethoxyaniline** and its containers is crucial to prevent environmental contamination and comply with regulations.

Step-by-Step Disposal Guide:

- Waste Characterization: **3,4,5-Trimethoxyaniline** and its parent compound, aniline, are considered hazardous waste.[4][5] Do not dispose of this chemical down the drain or in the

regular trash.[4][5]

- Container Selection: Collect all waste, including contaminated materials, in a compatible and properly labeled container, such as a polyethylene container.[5] Ensure the container is tightly closed when not in use.[1]
- Labeling: Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**3,4,5-Trimethoxyaniline**".
- Segregation: Store the waste container away from incompatible materials like strong oxidizing agents.[1]
- Disposal Method: The recommended disposal method is to contact a licensed professional waste disposal service.[2] They may employ methods such as:
 - Incineration: The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[7]
 - Recycling: If possible, the material can be recycled.[7]
- Regulatory Compliance: Always consult and adhere to all federal, state, and local regulations regarding hazardous waste disposal.[1][7] Contact your institution's Environmental Health & Safety (EH&S) department for specific guidance and to arrange for pickup.[5][8]



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